

Commercial Suppliers and Technical Guide for Furagin-13C3

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Compound of Interest

Compound Name: *Furagin-13C3*

Cat. No.: *B15352384*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Furagin-13C3**, a stable isotope-labeled internal standard for the antibacterial agent Furagin. This document details commercially available sources, key technical data, experimental protocols for its use, and insights into the relevant biological pathways of its unlabeled counterpart, Furagin.

Introduction to Furagin-13C3

Furagin-13C3 is the ¹³C-labeled version of Furagin, an antibiotic primarily used in the treatment of urinary tract infections.[1][2] As a stable isotope-labeled compound, **Furagin-13C3** serves as an ideal internal standard for quantitative bioanalytical studies, particularly those employing mass spectrometry.[3][4] The incorporation of three ¹³C atoms results in a mass shift that allows for its clear differentiation from the unlabeled Furagin in biological matrices, without altering its chemical properties.[5]

Commercial Suppliers

Several commercial suppliers offer **Furagin-13C3** for research and developmental purposes. These suppliers provide the compound in various quantities and often include a Certificate of Analysis (CoA) detailing its quality and purity.

Supplier	Product Code/CAS No.	Available Quantities	Additional Information
Simson Pharma Limited	CAS No: NA	Custom Synthesis	Accompanied by a Certificate of Analysis.
Alfa Chemistry	Product #: APS008306	Inquire for pricing	---
MedChemExpress	Cat. No.: HY-W748430	50 mg, 100 mg, 250 mg	Provides a data sheet and handling instructions. [2] [6]
LGC Standards	Product Code: TRC-F863002	1 mg, 5 mg, 10 mg	Offers exact weight packaging with a certificate. [7] [8]
Pharmaffiliates	Catalogue number: PA STI 089066	Inquire for pricing	Sample Certificate of Analysis and MSDS available. [9]

Technical Data

The following table summarizes the key technical specifications for **Furagin-13C3** based on information from various suppliers. While a complete Certificate of Analysis with precise isotopic enrichment is typically provided upon purchase, general quality standards are high.

Parameter	Specification	Source
Molecular Formula	C ₇ ¹³ C ₃ H ₈ N ₄ O ₅	LGC Standards[6], Pharmaffiliates[9]
Molecular Weight	267.17 g/mol	LGC Standards[6], Pharmaffiliates[9]
Chemical Purity (HPLC)	>95%	LGC Standards[6]
Isotopic Enrichment	Typically ≥98%	MedChemExpress[5], Charles River Laboratories[10]
Appearance	Dark Yellow Solid	Pharmaffiliates[9]
Storage Conditions	2-8°C Refrigerator	Pharmaffiliates[9]

Experimental Protocols

The primary application of **Furagin-13C3** is as an internal standard in quantitative analysis by mass spectrometry. Below is a general protocol for its use.

Preparation of Stock Solutions

- Solvent Selection: Furagin is soluble in DMSO at a concentration of 52 mg/mL (196.82 mM). [11] It is recommended to use fresh, moisture-absorbing DMSO.
- Stock Solution Preparation:
 - Accurately weigh the desired amount of **Furagin-13C3**.
 - Dissolve in an appropriate volume of DMSO to achieve a known concentration (e.g., 1 mg/mL).
 - Vortex or sonicate briefly to ensure complete dissolution.
 - Store the stock solution at -20°C or -80°C in a tightly sealed vial.

Use as an Internal Standard in LC-MS/MS Analysis

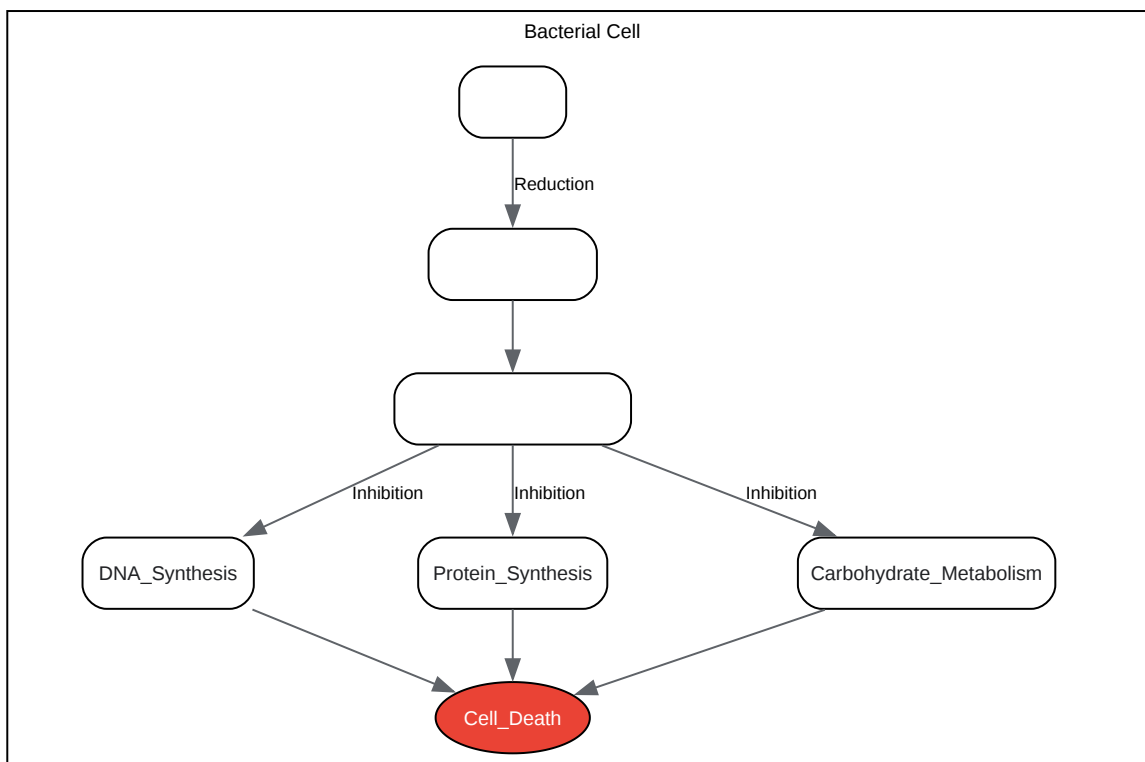
- Sample Preparation:
 - To each biological sample (e.g., plasma, urine), standard, and quality control sample, add a precise and consistent volume of the **Furagin-13C3** internal standard stock solution.
 - Perform the sample extraction procedure (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction).
- LC-MS/MS Analysis:
 - Inject the extracted sample into the LC-MS/MS system.
 - Develop a multiple reaction monitoring (MRM) method to detect the specific precursor-to-product ion transitions for both Furagin and **Furagin-13C3**.
- Quantification:
 - Calculate the peak area ratio of the analyte (Furagin) to the internal standard (**Furagin-13C3**).
 - Generate a calibration curve by plotting the peak area ratios of the standards against their known concentrations.
 - Determine the concentration of Furagin in the unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathways and Mechanisms of Action

Furagin exhibits its therapeutic effects through two primary mechanisms: antibacterial activity and inhibition of human carbonic anhydrases.

Antibacterial Mechanism of Action

The antibacterial action of Furagin involves its intracellular reduction by bacterial nitroreductases to form reactive intermediates. These intermediates disrupt multiple essential cellular processes, leading to bacterial cell death.

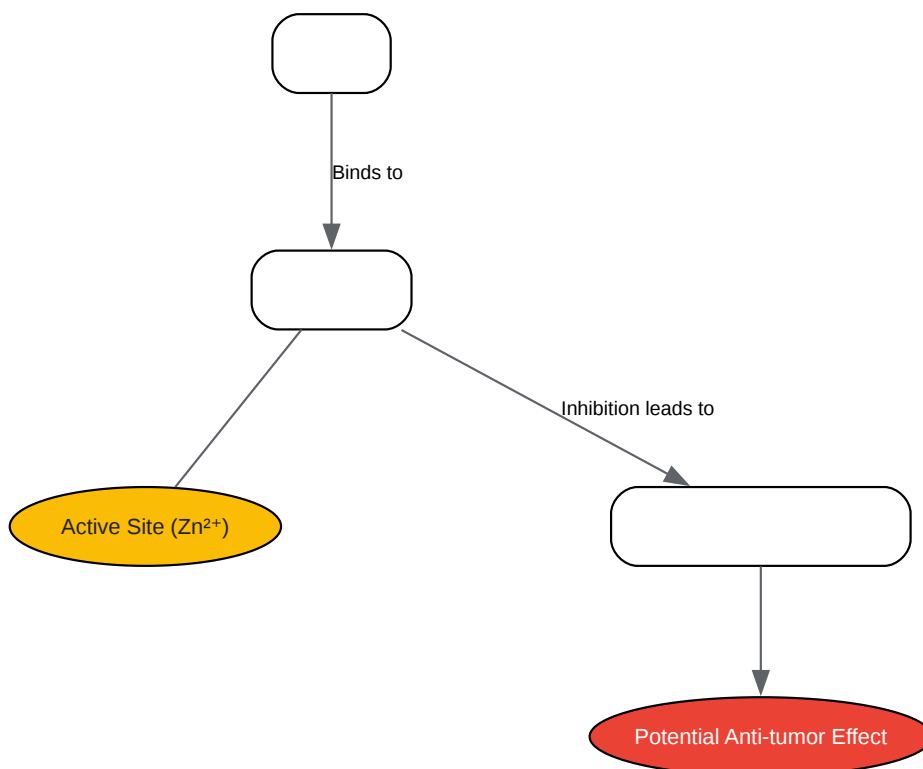


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Antibacterial mechanism of Furagin.

Carbonic Anhydrase Inhibition

Furagin is a selective inhibitor of human carbonic anhydrase (hCA) isoforms IX and XII, which are implicated in tumorigenesis.[12][13] This inhibition is thought to occur through the binding of the hydantoin moiety of Furagin to the zinc ion in the active site of the enzyme.

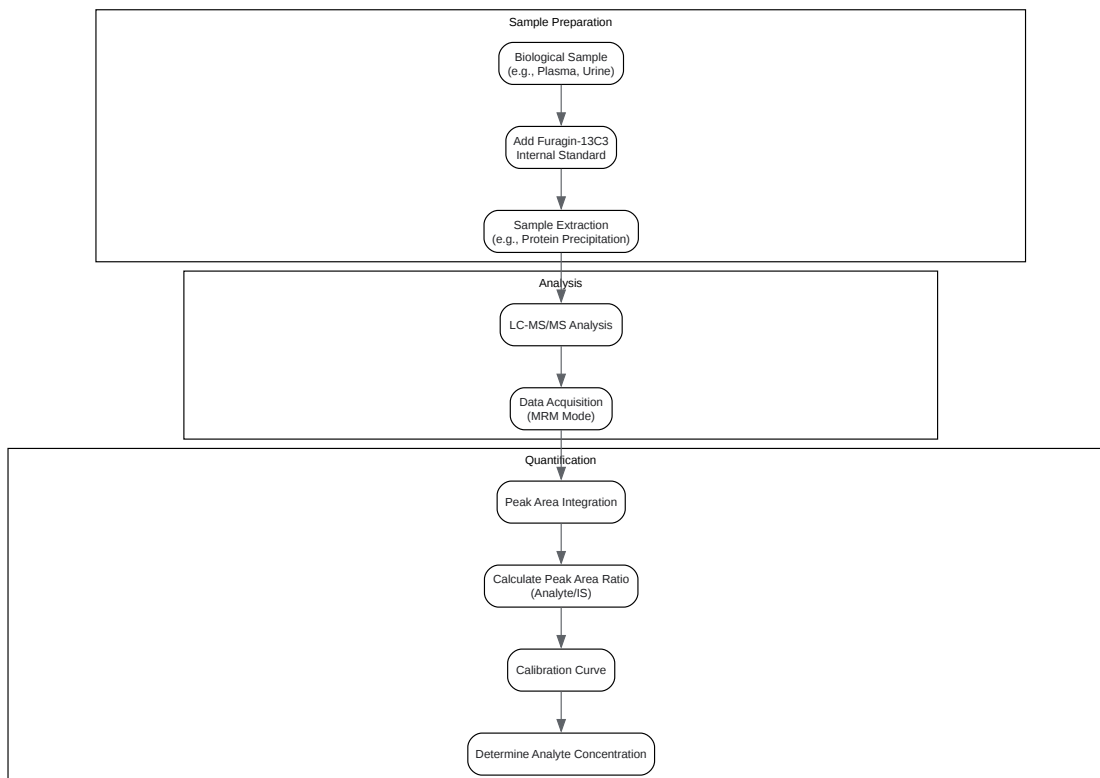


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Inhibition of carbonic anhydrases by Furagin.

Experimental Workflow for Bioanalytical Quantification

The following diagram illustrates a typical workflow for the quantification of Furagin in a biological matrix using **Furagin-13C3** as an internal standard.



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Bioanalytical workflow using **Furagin-13C3**.

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